

# 2-Amino-3-Hydroxypyridine CAS number and molecular weight

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## Compound of Interest

Compound Name: 2-Amino-3-Hydroxypyridine

Cat. No.: B021099

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## Technical Guide: 2-Amino-3-Hydroxypyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-Amino-3-Hydroxypyridine**, a pivotal chemical intermediate. This document collates essential physicochemical data, outlines detailed experimental protocols for its derivatization, and discusses its synthesis and applications, particularly within the pharmaceutical and chemical industries.

## Core Chemical Identifiers and Properties

**2-Amino-3-Hydroxypyridine** is a substituted pyridine with the chemical formula  $C_5H_6N_2O$ . It is recognized for its role as a versatile building block in organic synthesis.

Property	Value
CAS Number	16867-03-1
Molecular Weight	110.11 g/mol
Synonyms	2-Amino-3-pyridinol, 3-Hydroxy-2-aminopyridine
Appearance	White to off-white crystalline solid
Melting Point	172-174 °C

## Synthesis of 2-Amino-3-Hydroxypyridine

A patented method describes the synthesis of **2-Amino-3-Hydroxypyridine** from furfural, which is a cost-effective starting material.<sup>[1]</sup> This process offers a significant yield advantage over previous methods.<sup>[1]</sup> The synthesis involves a multi-step process that is initiated by the ring-opening of furfural.<sup>[1]</sup>

Starting Material	Key Steps	Purity of Final Product	Yield
Furfural	1. Ring-opening reaction of furfural with chlorine or bromine. 2. Reaction with an ammonium sulfamate solution to form 2-amino-3-hydroxypyridine sulfonate. 3. Hydrolysis under alkaline conditions. 4. Refining with dimethylformamide and methanol.	>99%	≥70%

## Experimental Protocols

### Synthesis of Schiff Bases from 2-Amino-3-Hydroxypyridine

This protocol details the synthesis of Schiff bases, which are valuable intermediates in the development of more complex molecules and coordination complexes.

Materials:

- **2-Amino-3-Hydroxypyridine**

- Diketone (e.g., acetylacetone)
- Methanol
- Argon gas
- n-hexane
- Water
- Ethanol

Procedure:

- Dissolve 0.01 mol of **2-Amino-3-Hydroxypyridine** in 75 mL of methanol in a reaction flask.
- In a separate beaker, dissolve 0.01 mol of the selected diketone in 25 mL of methanol.
- Add the diketone solution to the **2-Amino-3-Hydroxypyridine** solution.
- Reflux the mixture on a water bath for 4–6 hours under an argon atmosphere.
- Reduce the volume of the solution to approximately 50 mL by evaporation.
- Allow the flask to cool to ambient temperature for 4 hours to facilitate crystallization.
- Collect the resulting white-yellow crystalline Schiff-base ligand by filtration.
- Wash the collected crystals twice with 20 mL portions of n-hexane and then twice with 20 mL portions of water.
- Dry the purified Schiff base.
- For further purification, recrystallize the final product from ethanol.

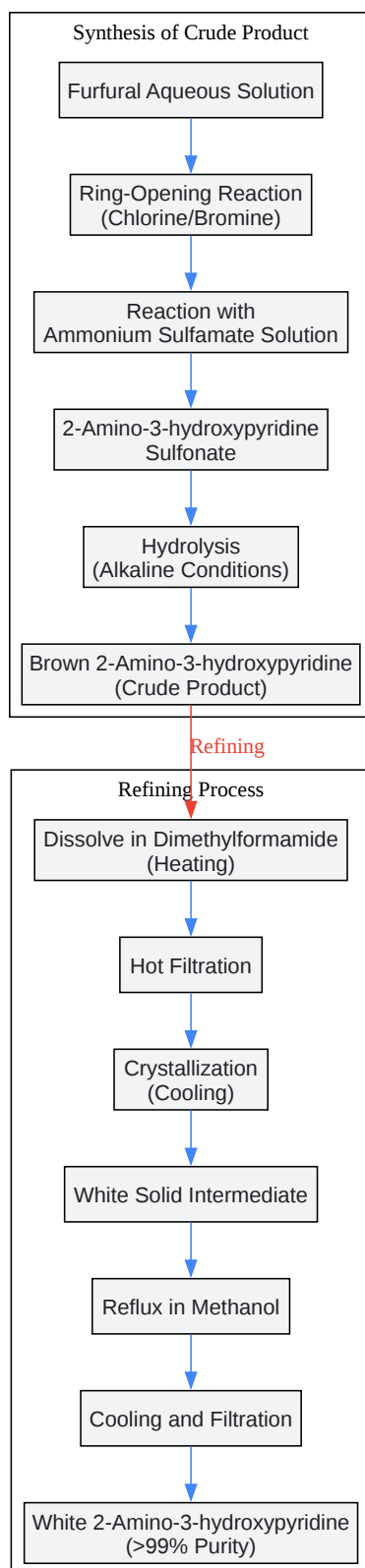
## Applications

**2-Amino-3-Hydroxypyridine** is a versatile intermediate with a range of applications:

- **Pharmaceutical Intermediate:** It is a crucial starting material for the synthesis of various pharmaceutical compounds, including anti-inflammatory drugs, analgesics, and antibacterial agents.<sup>[1][2]</sup> It has also been used in the preparation of DNA-PK inhibitors.<sup>[3]</sup>
- **Hair Dyes:** It serves as a primary component in oxidative hair dye formulations.<sup>[1]</sup>
- **Veterinary Medicine:** The compound is used in the synthesis of the veterinary drug azamethiphos.<sup>[1]</sup>
- **Chemical Synthesis:** It is utilized in the preparation of 2-(BOC-amino)-3-hydroxypyridine, a protected form used in further synthetic steps.<sup>[1]</sup>

## Visualized Workflow: Synthesis of 2-Amino-3-Hydroxypyridine

The following diagram illustrates the key stages in the synthesis of high-purity **2-Amino-3-Hydroxypyridine** from furfural as described in the patent literature.<sup>[1]</sup>



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Caption: Synthesis and refining workflow for **2-Amino-3-Hydroxypyridine**.

Note: No specific signaling pathways involving **2-Amino-3-Hydroxypyridine** were identified in the reviewed literature. The provided diagram illustrates a key synthetic workflow for the compound.

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## References

- 1. CN109535071B - 2-amino-3-hydroxypyridine and preparation method and refining method thereof - Google Patents [patents.google.com]
- 2. 2-amino-3-hydroxypyridine and its preparation method and purification method - Eureka | Patsnap [eureka.patsnap.com]
- 3. Page loading... [wap.guidechem.com]
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